

Thioglycolic acid and ammonia equilibrium in aqueous solutions

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Compound of Interest

Compound Name: Ammonium thioglycolate

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An in-depth analysis of the chemical equilibrium between thioglycolic acid and ammonia in aqueous solutions is critical for researchers, scientists, and professionals involved in drug development, particularly in formulations where this equilibrium plays a pivotal role. This technical guide provides a comprehensive overview of the core principles governing this equilibrium, detailed experimental protocols for its characterization, and a summary of relevant quantitative data.

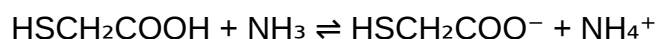
Introduction to the Thioglycolic Acid and Ammonia System

Thioglycolic acid (TGA), also known as mercaptoacetic acid, is a versatile organic compound containing both a thiol and a carboxylic acid functional group.^{[1][2]} In aqueous solutions, it behaves as a weak acid. Ammonia (NH_3), a weak base, reacts with thioglycolic acid in a reversible acid-base neutralization reaction to form **ammonium thioglycolate**.^{[3][4][5][6]} This equilibrium is central to various applications, including in the cosmetic industry for hair perming and depilatory creams, and has relevance in pharmaceutical formulations as a reducing agent and for the synthesis of thiol-containing compounds.^{[1][7][8][9][10]}

The position of the equilibrium is highly dependent on the pH of the solution. Being the salt of a weak acid and a weak base, **ammonium thioglycolate** in solution exists as an equilibrium mixture of the salt itself, free thioglycolic acid, and ammonia.^{[4][5]}

The Core Equilibrium

The primary equilibrium reaction in an aqueous solution of thioglycolic acid and ammonia is as follows:



This reaction represents the transfer of a proton from the carboxylic acid group of thioglycolic acid to the ammonia molecule, forming the thioglycolate anion and the ammonium cation.[3]

The equilibrium constant (K_{eq}) for this reaction can be derived from the acid dissociation constants (K_a) of thioglycolic acid and the ammonium ion. The equilibrium lies significantly to the right, favoring the formation of the **ammonium thioglycolate** salt, as indicated by the large calculated K_{eq} value.

Quantitative Data Summary

The following tables summarize the key quantitative data related to the thioglycolic acid and ammonia equilibrium.

Table 1: Physicochemical Properties of Thioglycolic Acid and Ammonia

Compound	Formula	Molar Mass (g/mol)	Appearance	Boiling Point (°C)	Melting Point (°C)	Density (g/cm³)
Thioglycolic Acid	HSCH ₂ COOH	92.12	Colorless liquid	96 (at 5 mmHg)	-16	1.32
Ammonia	NH ₃	17.03	Colorless gas	-33.34	-77.73	0.00073 (gas at STP)

References:[1][2][11][12][13]

Table 2: Acid-Base Properties in Aqueous Solution at 25°C

Species	pKa	Ka	pKb	Kb
Thioglycolic Acid (Carboxylic Group)	3.6 - 3.83	$\sim 1.5 \times 10^{-4}$	-	-
Thioglycolic Acid (Thiol Group)	9.3 - 10.5	$\sim 5 \times 10^{-11}$	-	-
Ammonium (NH ₄ ⁺)	9.24	5.75×10^{-10}	-	-
Ammonia (NH ₃)	-	-	4.75	1.78×10^{-5}

References:[\[1\]](#)[\[2\]](#)[\[7\]](#)[\[11\]](#)[\[13\]](#)[\[14\]](#)

Table 3: Calculated Equilibrium Constant

Equilibrium Reaction	Calculated Keq
$\text{HSCH}_2\text{COOH} + \text{NH}_3 \rightleftharpoons \text{HSCH}_2\text{COO}^- + \text{NH}_4^+$	$\sim 3.85 \times 10^5$

Experimental Protocols

Detailed methodologies are crucial for the accurate study of the thioglycolic acid and ammonia equilibrium.

Determination of pKa Values by Potentiometric Titration

Objective: To experimentally determine the acid dissociation constants (pKa) of thioglycolic acid and the ammonium ion.

Methodology:

- Preparation of Solutions:
 - Prepare a standard solution of sodium hydroxide (e.g., 0.1 M) and accurately determine its concentration.

- Prepare a solution of thioglycolic acid (e.g., 0.1 M) in deionized water.
- Prepare a solution of ammonium chloride (e.g., 0.1 M) in deionized water.
- Titration of Thioglycolic Acid:
 - Pipette a known volume of the thioglycolic acid solution into a beaker.
 - Insert a calibrated pH electrode and a magnetic stirrer.
 - Titrate the solution with the standardized sodium hydroxide solution, recording the pH after each addition of titrant.
 - Continue the titration well past the equivalence points.
- Titration of Ammonium Chloride:
 - Pipette a known volume of the ammonium chloride solution into a beaker.
 - Titrate with the standardized sodium hydroxide solution, recording the pH as described above.
- Data Analysis:
 - Plot the pH versus the volume of NaOH added for both titrations.
 - The pKa values correspond to the pH at the half-equivalence points on the titration curves. For thioglycolic acid, two equivalence points and thus two pKa values will be observed.

Quantification of Species at Equilibrium by HPLC

Objective: To determine the concentrations of thioglycolic acid, thioglycolate, ammonia, and ammonium ions at equilibrium.

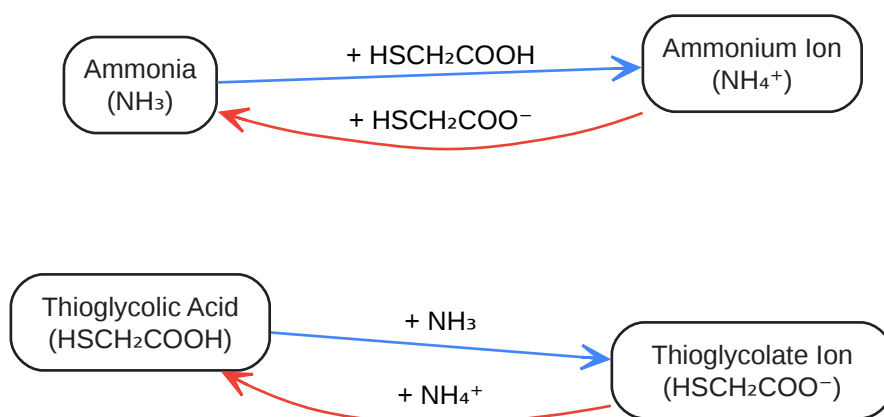
Methodology:

- Preparation of Equilibrium Mixture:

- Prepare a series of aqueous solutions with varying initial concentrations of thioglycolic acid and ammonia.
- Allow the solutions to reach equilibrium at a constant temperature.
- HPLC System and Conditions:
 - Column: A suitable reversed-phase column (e.g., C18).
 - Mobile Phase: An appropriate buffer system to maintain a stable pH and ensure good separation of the analytes. The exact composition will need to be optimized.
 - Detector: A UV detector set at a wavelength where thioglycolic acid and/or its derivatives absorb.
 - Standard Preparation: Prepare standard solutions of thioglycolic acid and **ammonium thioglycolate** of known concentrations.
- Analysis:
 - Inject the equilibrium mixture samples and the standard solutions into the HPLC system.
 - Identify and quantify the peaks corresponding to thioglycolic acid and thioglycolate based on retention times and calibration curves.
- Calculation of Ammonia and Ammonium:
 - The concentrations of ammonia and ammonium can be calculated based on the initial concentrations and the measured concentrations of the thioglycolic species, and by using the Henderson-Hasselbalch equation with the known pKa of ammonium and the measured pH of the equilibrium mixture.

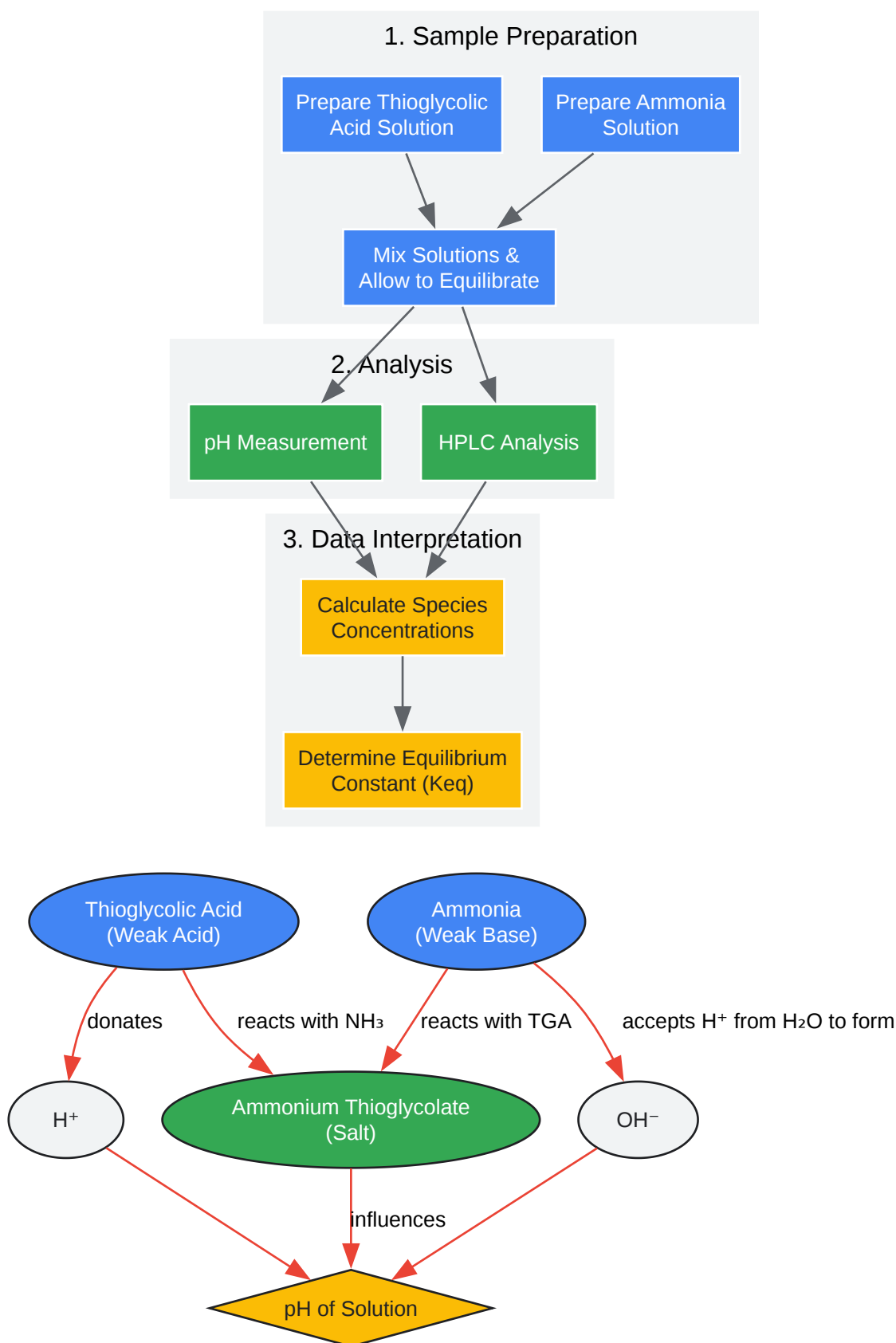
Visualizations

The following diagrams illustrate the key concepts discussed in this guide.



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Caption: Chemical equilibrium of thioglycolic acid and ammonia.



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References

- 1. grokipedia.com [grokipedia.com]
- 2. Thioglycolic acid - Wikipedia [en.wikipedia.org]
- 3. Ammonium Thioglycolate Research Reagent [benchchem.com]
- 4. Ammonium_thioglycolate [chemeuropa.com]
- 5. Ammonium thioglycolate - Wikipedia [en.wikipedia.org]
- 6. quora.com [quora.com]
- 7. THIOGLYCOLIC ACID - Ataman Kimya [atamanchemicals.com]
- 8. specialchem.com [specialchem.com]
- 9. Buy Ammonium thioglycolate | 5421-46-5 [smolecule.com]
- 10. Different applications of thioglycolic acid_Chemicalbook [chemicalbook.com]
- 11. Ammonia - Wikipedia [en.wikipedia.org]
- 12. Thioglycolic acid CAS#: 68-11-1 [m.chemicalbook.com]
- 13. Ammonia [commonorganicchemistry.com]
- 14. Thioglycolic acid - Sciencemadness Wiki [sciencemadness.org]
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